

Application Note: Preparation of 10PANX Stock Solutions

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Introduction

10PANX is a synthetic mimetic peptide that acts as a competitive inhibitor of Pannexin-1 (PANX1) channels.[1] PANX1 forms large-pore channels in the plasma membrane that are permeable to ions and small molecules, most notably adenosine triphosphate (ATP).[2][3] By blocking the opening of PANX1 channels, **10PANX** inhibits the release of ATP and subsequent activation of downstream signaling pathways, such as those mediated by the P2X7 receptor.[1] This mechanism makes **10PANX** a valuable tool for studying physiological and pathological processes involving PANX1, including inflammation, neuropathic pain, and apoptosis.[1][4] Proper preparation of **10PANX** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **10PANX** solutions.

Physicochemical and Solubility Data

Quantitative data for **10PANX** has been compiled from various suppliers and literature sources. Researchers should always refer to the batch-specific Certificate of Analysis for the most accurate molecular weight.[5]



Property	Data	Citations
Molecular Formula	C58H79N15O16	[6]
Molecular Weight (M.Wt)	~1242.37 g/mol	[6]
Sequence	H-Trp-Arg-Gln-Ala-Ala-Phe- Val-Asp-Ser-Tyr-OH (WRQAAFVDSY)	[6]
Appearance	Lyophilized solid	[6]
Solubility in Water	- Soluble to 1 mg/mL.[5] - >10 mM.[7] - 11.11 mg/mL (8.94 mM); requires pH adjustment to 12 with 1 M NaOH.[1]	[1][5][7][8]
Solubility in DMSO	- Up to 50 mM.[6] - 6.67 mg/mL (5.37 mM); may require sonication.[1] - ≥124.2 mg/mL. [8]	[1][6][8]
Storage (Powder)	- Store at -20°C for up to 1 year.[1] - Store at -80°C for up to 2 years.[1]	[1]
Storage (Stock Solution)	- Store at -20°C for up to 1 month.[1] - Store at -80°C for up to 6 months.[1][7] Store in aliquots, sealed, and protected from light.[1]	[1][7]
Typical Working Conc.	- In Vitro: 50 μM - 300 μM.[1] [9] - In Vivo: 300 μM (intrathecal injection).[1]	[1][9]

Experimental Protocols

Safety Precautions: Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling chemical reagents.



Protocol 1: Preparation of Aqueous 10PANX Stock Solution (e.g., 10 mM)

This protocol is suitable for experiments where DMSO may interfere with the assay.

Materials:

- 10PANX lyophilized powder
- Sterile, nuclease-free water
- Microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate Required Mass: Determine the mass of 10PANX powder needed to achieve the
 desired concentration and volume. Use the batch-specific molecular weight provided on the
 Certificate of Analysis.
 - Formula: Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - \circ Example for 1 mL of 10 mM stock solution (M.Wt = 1242.37 g/mol): Mass (g) = 0.010 mol/L \times 0.001 L \times 1242.37 g/mol = 0.01242 g = 12.42 mg
- Weighing: Carefully weigh the calculated amount of 10PANX powder. As the peptide can be
 hygroscopic, perform this step quickly. For small quantities, it is advisable to dissolve the
 entire contents of the vial to avoid weighing errors.[10]
- Reconstitution: Add the appropriate volume of sterile water to the vial containing the 10PANX powder.
- Dissolution: Vortex the solution thoroughly to dissolve the peptide. If precipitation occurs, gentle warming (e.g., in a 37°C water bath) or brief sonication can aid dissolution.[1][10]



Some suppliers note that adjusting the pH to 12 with NaOH may be required for higher concentrations in water.[1]

- Sterilization (Optional but Recommended): For cell culture experiments, sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.[1]
- Storage: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to 6 months.[1][7]

Protocol 2: Preparation of DMSO 10PANX Stock Solution (e.g., 50 mM)

DMSO is a common solvent for **10PANX**, achieving higher concentrations than water.

Materials:

- 10PANX lyophilized powder
- Anhydrous, cell-culture grade DMSO (newly opened vial recommended)[1]
- Microcentrifuge tubes
- Vortex mixer
- Optional: Sonicator

Procedure:

- Calculate Required Mass: Use the formula from Protocol 1 to calculate the required mass of 10PANX.
 - \circ Example for 1 mL of 50 mM stock solution (M.Wt = 1242.37 g/mol): Mass (g) = 0.050 mol/L \times 0.001 L \times 1242.37 g/mol = 0.0621 g = 62.1 mg
- Weighing: Accurately weigh the calculated amount of 10PANX powder.
- Reconstitution: Add the appropriate volume of high-quality DMSO to the 10PANX powder.
 Hygroscopic DMSO can significantly impact solubility, so use a fresh, anhydrous supply.[1]

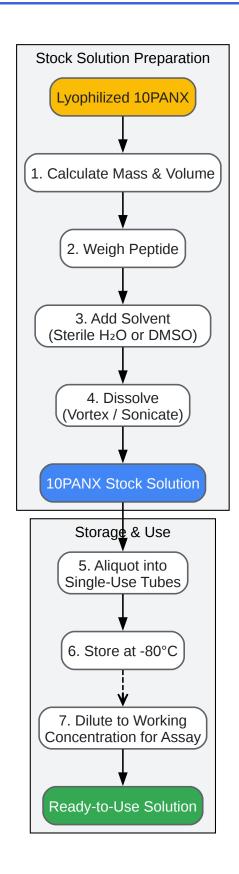


- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, use an ultrasonic water bath for short intervals until the solution is clear.[1]
- Storage: Aliquot the DMSO stock solution into single-use volumes in appropriate tubes. Store sealed and protected from light at -80°C for up to 6 months.[1]

Note on Working Solutions: When preparing aqueous working solutions from a DMSO stock, dilute the stock solution at least 1/1000 to minimize the final DMSO concentration (typically \leq 0.1%), which is non-toxic for most cell-based assays.[10] If a precipitate forms upon dilution into aqueous media, brief vortexing or warming may be required to redissolve it.[10]

Visualized Workflow and Signaling Pathway

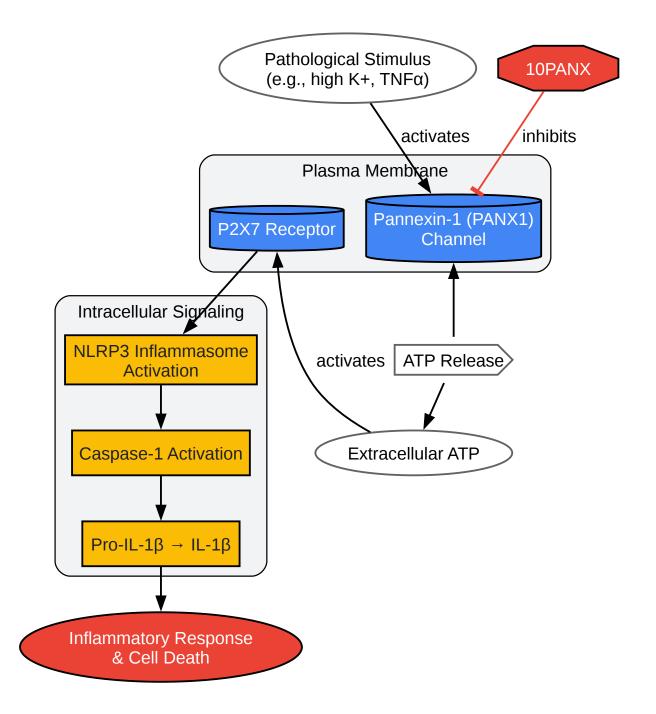




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Caption: Workflow for preparing **10PANX** stock solutions.





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Caption: 10PANX inhibits PANX1-mediated ATP release and inflammation.



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